

3,4-Furandicarboxylic Acid: A Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: 3,4-Furandicarboxylic acid

Cat. No.: B1346625

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This document provides a comprehensive technical overview of the safety and handling precautions for **3,4-Furandicarboxylic acid** (CAS No: 3387-26-6). The information herein is intended to equip laboratory personnel with the necessary knowledge to handle this compound safely.

Hazard Identification and Classification

3,4-Furandicarboxylic acid is classified as an irritant. Based on the Globally Harmonized System of Classification and Labelling of Chemicals (GHS), it presents the following hazards:

- Skin Irritation (Category 2): Causes skin irritation.[\[1\]](#)
- Eye Irritation (Category 2A): Causes serious eye irritation.[\[1\]](#)
- Specific Target Organ Toxicity — Single Exposure (Category 3), Respiratory Tract Irritation: May cause respiratory irritation.[\[1\]](#)

GHS Hazard Summary Table

Hazard Class	Category	Hazard Statement	Pictogram	Signal Word
Skin Corrosion/Irritation	2	H315: Causes skin irritation	Irritant	Warning
Serious Eye Damage/Eye Irritation	2A	H319: Causes serious eye irritation	Irritant	Warning
Specific Target Organ Toxicity (Single Exposure)	3	H335: May cause respiratory irritation	Irritant	Warning

Physical and Chemical Properties

A summary of the known and predicted physical and chemical properties of **3,4-Furandicarboxylic acid** is presented below. This data is essential for understanding its behavior under various laboratory conditions.

Physical and Chemical Data Table

Property	Value	Source
Molecular Formula	C ₆ H ₄ O ₅	PubChem[1]
Molecular Weight	156.09 g/mol	PubChem[1]
Appearance	Solid (crystalline)	Biosynth[2]
Melting Point	217-218 °C	BOC Sciences[3]
Boiling Point (Predicted)	372.6 ± 27.0 °C	BOC Sciences[3]
Density (Predicted)	1.604 ± 0.06 g/cm ³	BOC Sciences[3]
Water Solubility (Estimated)	7795 mg/L @ 25 °C	The Good Scents Company[4]
Flash Point (Estimated)	179.20 °C (354.00 °F)	The Good Scents Company[4]
logP (o/w) (Estimated)	0.263	The Good Scents Company[4]

Toxicological Information

Currently, there is a lack of specific experimental toxicological data, such as LD50 (median lethal dose) or LC50 (median lethal concentration), for **3,4-Furandicarboxylic acid** in publicly available literature. The hazard classification is based on data from at least one notification to the ECHA C&L Inventory.[1] The primary health concerns are its irritant properties to the skin, eyes, and respiratory system.

Experimental Protocols for Hazard Assessment

The following sections detail the standard methodologies for assessing the irritation potential of a chemical substance like **3,4-Furandicarboxylic acid**, as guided by the Organisation for Economic Co-operation and Development (OECD) Test Guidelines.

Acute Dermal Irritation/Corrosion (Based on OECD Guideline 404)

This test evaluates the potential of a substance to cause reversible (irritation) or irreversible (corrosion) skin damage.

Methodology:

- **Test System:** The albino rabbit is the preferred species for this test.
- **Preparation:** Approximately 24 hours before the test, the fur is clipped from the dorsal area of the animal's trunk.
- **Application:** A dose of 0.5 grams of the solid test substance is applied to a small area of skin (approximately 6 cm²) and covered with a gauze patch. Untreated skin areas serve as a control.
- **Exposure:** The exposure period is 4 hours, after which the patch and any residual substance are removed.
- **Observation:** The skin is examined for signs of erythema (redness) and edema (swelling) at 60 minutes, and then at 24, 48, and 72 hours after patch removal.
- **Scoring:** Dermal reactions are scored numerically. If the effects persist to the end of the 14-day observation period, the substance is considered an irritant.

Acute Eye Irritation/Corrosion (Based on OECD Guideline 405)

This test is designed to determine the potential of a substance to produce irritation or corrosion when applied to the eye.

Methodology:

- **Test System:** Albino rabbits are the recommended test subjects.
- **Procedure:** The test is typically performed initially on a single animal. A single dose of the test substance (e.g., 0.1 mL for liquids or not more than 0.1 g for solids) is placed in the conjunctival sac of one eye after gently pulling the lower eyelid away from the eyeball. The other eye remains untreated and serves as a control.
- **Washout:** The eyes are generally not washed out for at least 24 hours after application unless immediate corrosive effects are noted.

- **Observation:** The eyes are examined at 1, 24, 48, and 72 hours after application. Observations are made for corneal opacity, iritis, and conjunctival redness and chemosis (swelling).
- **Confirmation:** If an irritant effect is observed, the test may be confirmed in a sequential manner on additional animals. If a corrosive effect is seen in the first animal, no further testing is performed.

Acute Inhalation Toxicity (Based on OECD Guideline 436 - Acute Toxic Class Method)

This method provides information on the health hazards likely to arise from short-term exposure to an airborne substance.

Methodology:

- **Test System:** The rat is the preferred species.
- **Exposure:** A stepwise procedure is used, with each step involving a group of animals of a single sex. The animals are exposed to the test substance as a dust or aerosol in an inhalation chamber for a standard duration of 4 hours.
- **Concentration Levels:** The starting concentration is selected from one of four fixed levels corresponding to GHS categories 1-4. The outcome of one step (presence or absence of mortality) determines the next step (testing at a higher or lower concentration).
- **Observation:** Animals are observed for clinical signs of toxicity daily for at least 14 days. Body weight is recorded at least weekly.
- **Endpoint:** The primary endpoint is mortality, which allows for the classification of the substance according to the GHS. A gross necropsy is performed on all animals at the end of the observation period.

Safe Handling and Personal Protective Equipment (PPE)

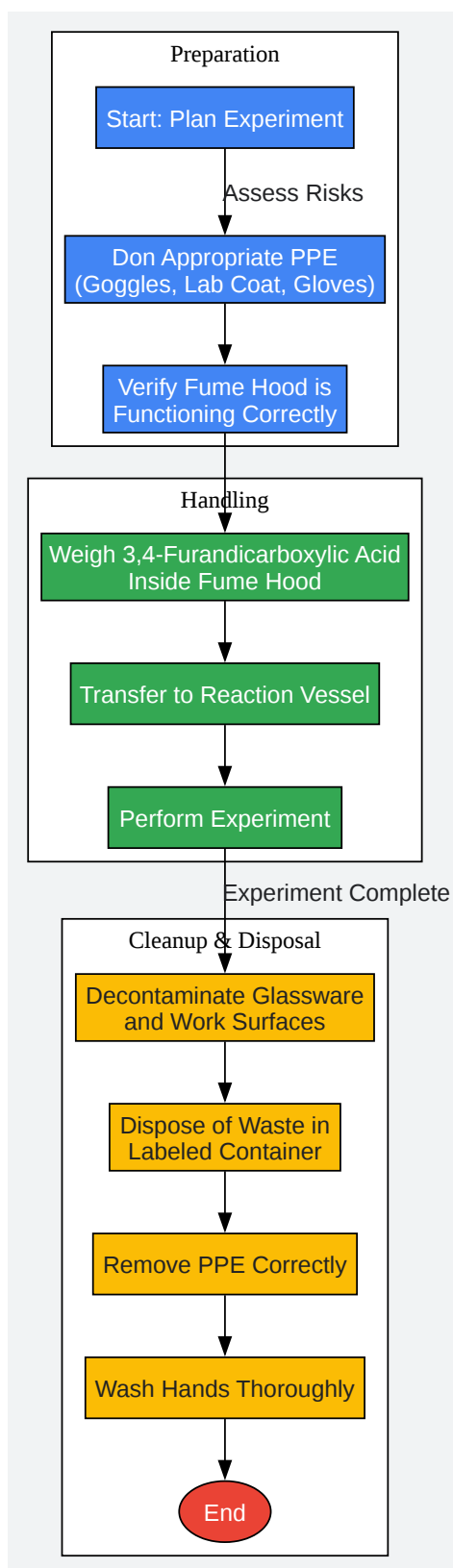
Due to its irritant nature, strict adherence to safety protocols is mandatory when handling **3,4-Furandicarboxylic acid**.

Engineering Controls

- All handling of the solid powder should be conducted in a properly functioning chemical fume hood to minimize the risk of inhalation.
- If weighing the powder, use a balance inside a fume hood or an exhausted balance enclosure.

Personal Protective Equipment (PPE)

- Eye Protection: Chemical safety goggles are required. A face shield should be worn if there is a risk of splashing.
- Skin Protection: A lab coat, long pants, and closed-toe shoes must be worn.
- Hand Protection: Wear appropriate chemical-resistant gloves (e.g., nitrile). Inspect gloves before use and change them frequently, especially if contact with the substance occurs.



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Safe handling workflow for **3,4-Furandicarboxylic acid**.

First Aid Measures

- After Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. Seek medical attention if respiratory irritation persists.
- After Skin Contact: Immediately wash the affected area with plenty of soap and water. Remove contaminated clothing. If skin irritation occurs, get medical advice/attention.
- After Eye Contact: Immediately rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing for at least 15 minutes. Seek immediate medical attention from an ophthalmologist.
- After Ingestion: Rinse mouth with water. Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Seek medical attention if you feel unwell.

Spill and Emergency Procedures

In the event of a spill, follow these procedures to minimize exposure and environmental contamination.

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